

Pentryl: A Technical Overview of its Chemical Characteristics and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentryl, chemically known as 2-[Nitro(2,4,6-trinitrophenyl)amino]ethanol nitrate, is a powerful high explosive compound.[1] This technical guide provides a comprehensive overview of its core chemical properties, including its molecular formula and weight, alongside a detailed experimental protocol for its synthesis. The information is presented to be a valuable resource for researchers in chemistry and materials science.

Molecular Properties and Physical Characteristics

Pentryl is a crystalline solid, typically appearing as small, cream-colored crystals when recrystallized from chloroform.[1] A summary of its key quantitative data is presented in the table below for clear reference and comparison.



Property	Value
Molecular Formula	C ₈ H ₆ N ₆ O ₁₁ [1][2][3]
Molecular Weight	362.17 g/mol [1][2][3]
Melting Point	129 °C (with slight decomposition)[1]
Density	1.82 g/cm³[1]
Heat of Combustion	911.1 kcal/mole[1]
Heat of Explosion	372.4 kcal/mole[1]
Heat of Formation	43.4 kcal/mole[1]
Appearance	Small, cream-colored crystals[1]

Solubility Profile at 25°C (w/w):[1]

• Benzene: 0.70%

• Carbon Tetrachloride: Trace

• Chloroform: 0.07%

• Ethanol: 0.11%

• Ether: 0.16%

• Ethylene Dichloride: 0.72%

• Methanol: 0.67%

• Nitroglycerol: Freely soluble

• Toluene: 0.63%

• Water: Trace

Synthesis of Pentryl



The synthesis of **Pentryl** is achieved through the nitration of 2,4-dinitrophenylaminoethanol.[1] [4] This process involves the introduction of nitro groups into the precursor molecule to form the final energetic compound.

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **Pentryl**.



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A schematic overview of the **Pentryl** synthesis workflow.

Detailed Experimental Protocol

The following protocol is adapted from established synthesis methods.

Materials:

- 2,4-Dinitrophenylaminoethanol (0.06 mol, 13.6 g)
- Potassium nitrate (0.54 mol, 54.6 g)
- Concentrated sulfuric acid (100 ml)
- Cold water (1 liter)
- Dilute sodium bicarbonate solution
- Acetone



Ethanol

Procedure:

- Preparation of the Nitrating Mixture: In a suitable reaction vessel, dissolve 54.6 g of potassium nitrate in 100 ml of concentrated sulfuric acid. The mixture should be cooled to 25°C.
- Nitration Reaction: With rapid stirring, add 13.6 g of 2,4-dinitrophenylaminoethanol to the nitrating mixture. The temperature of the mixture will rise to approximately 50°C, at which point the **Pentryl** will precipitate, causing the mixture to solidify into a paste.
- Isolation of the Crude Product: Stir the resulting pasty mixture into 1 liter of cold water. Filter the solid product and wash it thoroughly with additional cold water.
- Neutralization: Wash the filtered product with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by a final wash with water.
- Purification: The crude **Pentryl** can be purified by recrystallization from a mixture of acetone and ethanol. This process yields clear-yellow crystals of **Pentryl**.[4] A final yield of approximately 18.2 g (84% of theoretical) can be expected.[4]

Safety Precaution: **Pentryl** is a high explosive and should be handled with extreme caution by trained professionals in a controlled laboratory setting. It is known to explode when heated to 235°C.[1] Appropriate personal protective equipment and safety measures are mandatory. Inhalation, ingestion, and skin contact should be strictly avoided.[4]

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References

- 1. Pentryl [drugfuture.com]
- 2. GSRS [gsrs.ncats.nih.gov]



- 3. GSRS [precision.fda.gov]
- 4. sciencemadness.org [sciencemadness.org]
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